

Application Notes: Surface Functionalization Using Hexyl Isocyanate

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Compound of Interest

Compound Name: Hexyl isocyanate

Cat. No.: B1205887

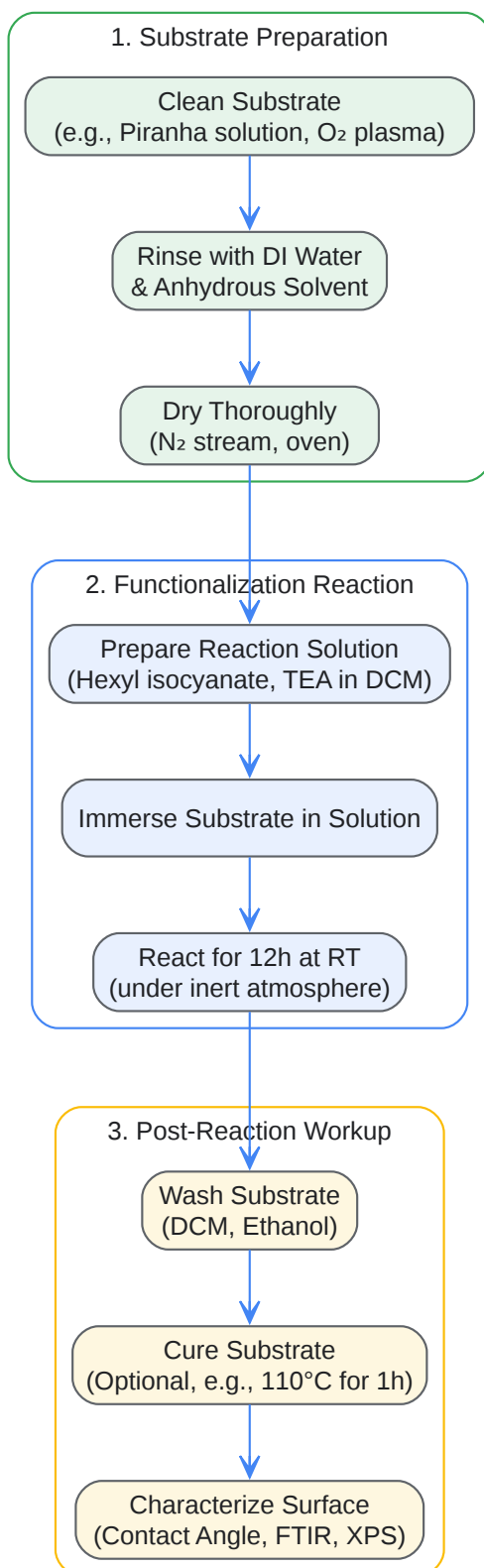
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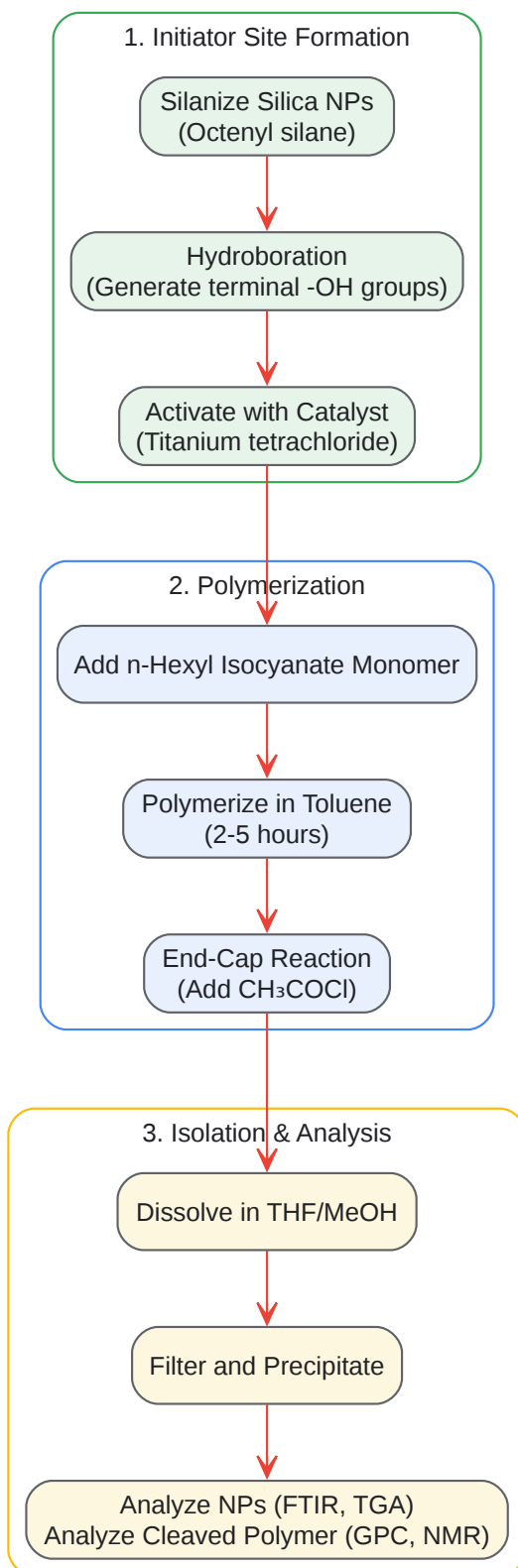
Introduction

Surface functionalization with **hexyl isocyanate** is a versatile method for covalently modifying the surfaces of various materials. The process leverages the high reactivity of the isocyanate functional group ($-N=C=O$) towards nucleophiles, particularly primary hydroxyl ($-OH$) and amine ($-NH_2$) groups, which are often present or can be introduced onto substrate surfaces.[1][2] This reaction forms stable urethane (from hydroxyls) or urea (from amines) linkages, respectively, tethering the hexyl group to the surface.[3][4] The attached six-carbon alkyl chain effectively alters the surface properties, most notably increasing hydrophobicity and modifying interfacial energy. Aliphatic isocyanates like **hexyl isocyanate** are often preferred in biomedical applications over aromatic isocyanates because their degradation products are considered less toxic.[5][6]

Core Chemistry

The fundamental reaction involves the nucleophilic attack of an active hydrogen, such as the one on a surface hydroxyl group, on the electrophilic carbon atom of the isocyanate group. This process is efficient and can often be catalyzed by tertiary amines, such as triethylamine (TEA), which form an active complex with the hydroxyl group.[7][8]





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